

An In-depth Technical Guide to Bis(trimethylsilyl) Adipate

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Compound of Interest

Compound Name: *Bis(trimethylsilyl) adipate*

Cat. No.: *B096323*

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This document provides a comprehensive overview of the chemical properties, synthesis, reactivity, and analytical methodologies related to **bis(trimethylsilyl) adipate**. This silyl ester serves as a key intermediate in organic synthesis and as a derivatizing agent for analytical purposes.

Core Chemical and Physical Properties

Bis(trimethylsilyl) adipate is an organic silicon compound, appearing as a colorless or light yellow liquid.^[1] It is characterized by the presence of two trimethylsilyl groups ester-linked to an adipic acid backbone. This structure imparts specific solubility and reactivity characteristics, making it soluble in common organic solvents.^[1]

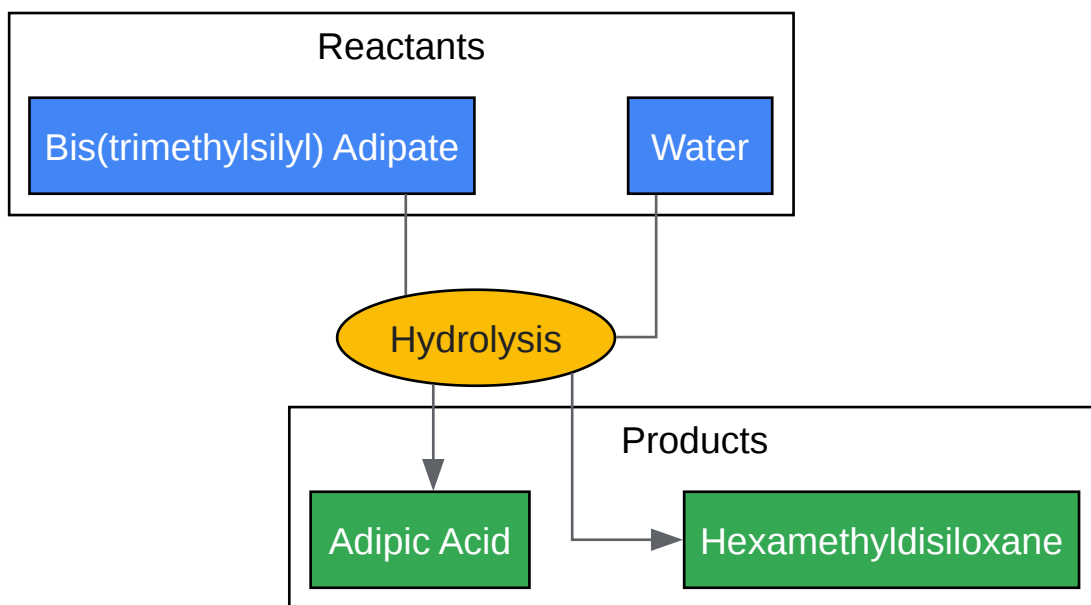
Table 1: Physicochemical Properties of **Bis(trimethylsilyl) Adipate**

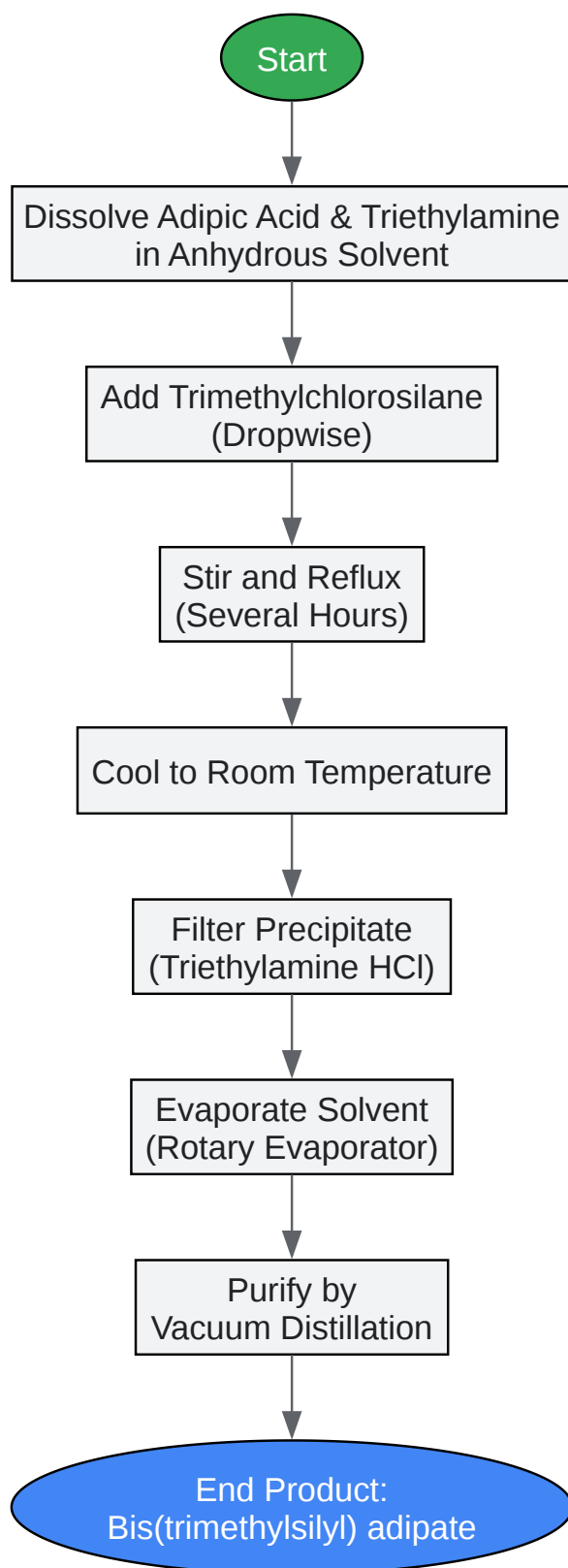
Property	Value	Source
IUPAC Name	bis(trimethylsilyl) hexanedioate	[2][3]
Synonyms	Adipic acid, bis(trimethylsilyl) ester; Hexanedioic acid, 1,6-bis(trimethylsilyl) ester	[2]
CAS Number	18105-31-2	[1][4]
Molecular Formula	C ₁₂ H ₂₆ O ₄ Si ₂	[1][2][4]
Molecular Weight	290.50 g/mol	[2][4]
Appearance	Colorless or light yellow liquid	[1]
Density	0.948 g/cm ³	[1][4]
Boiling Point	134 °C (at 12 mmHg)	[1][4][5]
Flash Point	75 °C	[1][4]
Refractive Index	1.4275	[1][4]
Vapor Pressure	0.0362 mmHg at 25°C	[1]
Solubility	Soluble in common organic solvents; reacts with water.	[1][6]

Synthesis and Reactivity

The primary route for synthesizing **bis(trimethylsilyl) adipate** involves the reaction of adipic acid with a silylating agent, typically trimethylchlorosilane.

Bis(trimethylsilyl) adipate is stable under dry conditions at room temperature.[1] However, it possesses hydrolytic sensitivity and reacts slowly with water or moisture, leading to the cleavage of the silyl ester bonds to regenerate adipic acid and form hexamethyldisiloxane.[4][6] It is incompatible with strong oxidizing agents, acids, and alcohols.[6]





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References

- 1. chembk.com [chembk.com]
- 2. Bis(trimethylsilyl) adipate | C₁₂H₂₆O₄Si₂ | CID 87457 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. BIS(TRIMETHYLSILYL) ADIPATE CAS#: 18105-31-2 [amp.chemicalbook.com]
- 5. fluorochem.co.uk [fluorochem.co.uk]
- 6. gelest.com [gelest.com]
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